

Comprehensive Application Notes and Protocols for Zhan Catalyst-1B

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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This document provides a detailed guide on the **application and handling of Zhan Catalyst-1B**, a high-performance ruthenium-based complex essential for **olefin metathesis reactions** in chemical synthesis and drug development. Its unique design supports **enhanced reaction rates and selectivity**, making it particularly valuable for constructing complex molecular architectures. [1] [2]

Chemical Profile and Specifications

Zhan Catalyst-1B is a **green solid** with a molar mass of **733.75 g·mol⁻¹**. Its key identifiers and physical properties are summarized below. [1] [2] [3]

Property	Specification
IUPAC Name	Dichloro(1,3-bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene)((5-((dimethylamino)sulfonyl)-2-(1-methylethoxy-O)phenyl)methylene-C)ruthenium(II) [1]
Molecular Formula	C ₃₃ H ₄₃ Cl ₂ N ₃ O ₃ RuS [1] [2] [3]
CAS Number	918870-76-5 [2] [3]
Appearance	Green powder [1] [2]

Property	Specification
Molar Mass	733.75 g·mol ⁻¹ [1] [2]

This catalyst belongs to the **Hoveyda-Grubbs-type catalyst** family but is distinguished by an electron-withdrawing **dimethylsulfonamide group** on the benzylidene ether ligand. This modification enhances its **initiation rate and stability**. A key advantage is its solubility in common organic solvents like dichloromethane and chloroform, and insolubility in alcohols, facilitating easy product separation and catalyst recovery. [1]

Applications in Synthetic Chemistry

Zhan Catalyst-1B is versatile for various metathesis reactions central to organic and polymer synthesis. [1] [2]

Primary Application Areas

- **Ring-Closing Metathesis (RCM) for Macrocyclization:** This is crucial in drug discovery for constructing large, constrained ring systems found in many active pharmaceutical ingredients. The catalyst's high activity and selectivity enable efficient formation of these challenging macrocycles. [1] [4]
- **Chemical Synthesis and Pharmaceutical Production:** It is ideal for synthesizing fine chemicals and complex intermediates, where high yield and selectivity are paramount. [2]
- **Sustainable Polymer Synthesis:** The catalyst is effective in depolymerizing materials like butadiene rubber via metathesis, enabling the sustainable production of polyesters and polyols from waste elastomers. [5]

Quantitative Performance Data

The following table summarizes performance metrics for various reaction types catalyzed by **Zhan Catalyst-1B** and related complexes.

Reaction Type	Substrate	Catalyst Loading	Key Outcome	Notes
General Metathesis [1]	Various olefins	1 - 5 mol%	High yields, excellent selectivity	Superior performance with substituted olefins
Recyclability [1]	-	-	Can be reused over multiple cycles	Recovered via precipitation/filtration
Rubber Metathesis [5]	Butadiene Rubber	Not Specified	Successful degradation to useful polymers	Sustainable production of polyols

Detailed Experimental Protocols

General Procedure for Ring-Closing Metathesis

This protocol is adapted for macrocyclization, a common step in drug development. [1] [4]

• Step 1: Reaction Setup

- In an inert atmosphere glovebox or using standard Schlenk techniques, charge a dried reaction vessel with the **diene substrate (1.0 equivalent)**.
- Add **dry, degassed solvent** (e.g., dichloromethane, toluene) to achieve a substrate concentration of 0.01 to 0.05 M.
- Add **Zhan Catalyst-1B (1.0 - 2.0 mol%)** to the solution and seal the vessel.

• Step 2: Reaction Execution

- Heat the reaction mixture to **40-50 °C** with stirring. Monitor reaction progress by TLC or GC-MS.
- Typical reaction times range from **2 to 12 hours**, depending on substrate reactivity.

• Step 3: Reaction Work-up

- Once complete, cool the reaction mixture to room temperature.
- Add a few drops of **ethyl vinyl ether** and stir for 30 minutes to quench the catalyst.
- Concentrate the solution under reduced pressure.

- **Step 4: Product Purification**

- Purify the crude product by **flash column chromatography** on silica gel to yield the desired macrocycle.

Catalyst Recovery and Recycling Protocol

Zhan Catalyst-1B can be recovered and reused, minimizing metal waste and cost. [1]

- **Step 1: Precipitation**

- After the metathesis reaction and quenching, concentrate the reaction mixture.
- Slowly add the concentrated solution to a large volume of a **poor solvent** like methanol or ethanol (in which the catalyst is insoluble) with vigorous stirring.

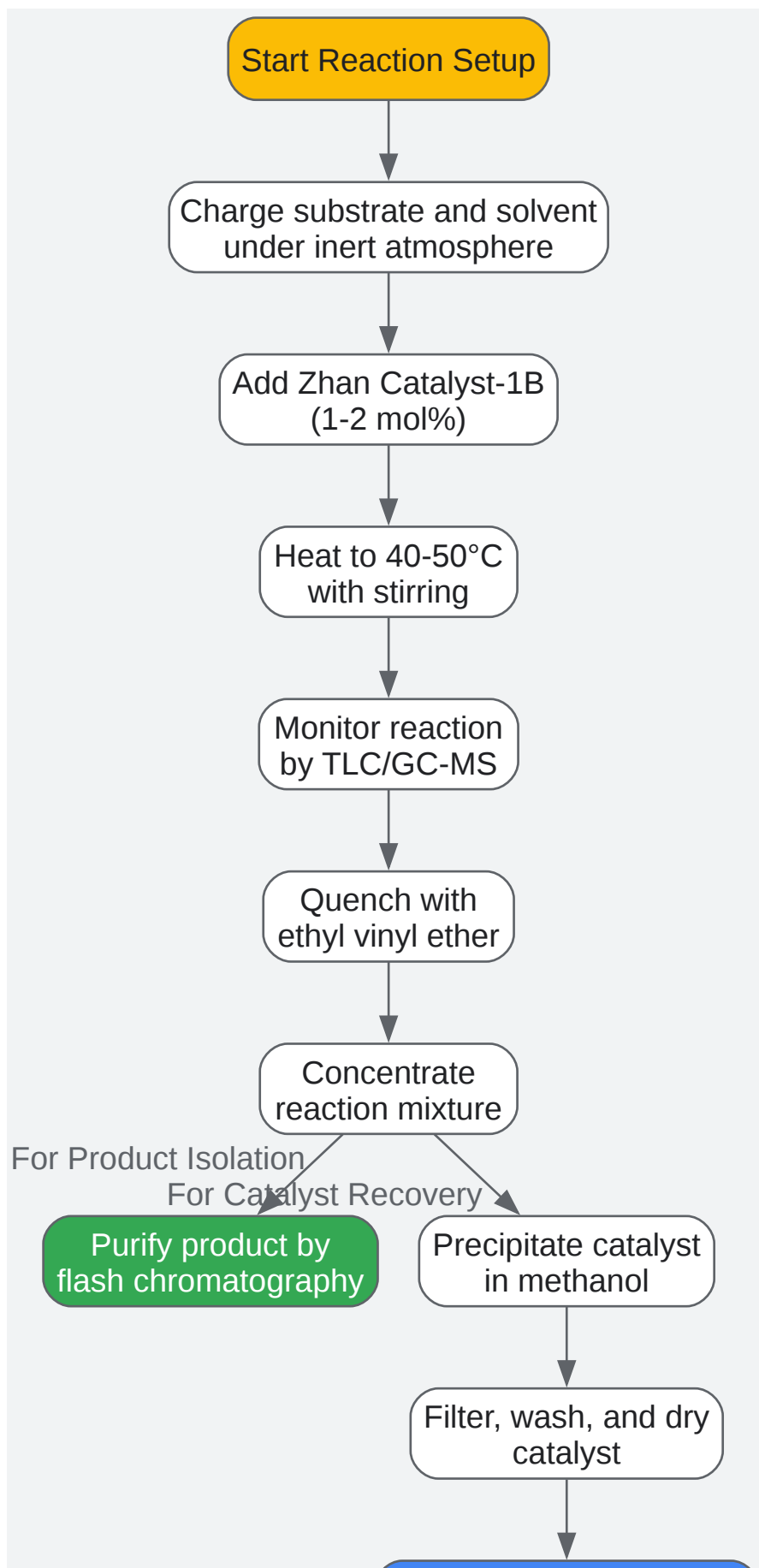
- **Step 2: Isolation**

- A **green solid** (the recovered catalyst) will precipitate. Collect the solid via **vacuum filtration**.
- Wash the solid cake thoroughly with cold methanol and dry under high vacuum.

- **Step 3: Reuse**

- The recovered catalyst can be directly used in a subsequent metathesis reaction. Activity may gradually decrease over multiple cycles, which can be compensated for by slightly extending reaction times. [1]

The following diagram illustrates the experimental workflow, from setup to catalyst recovery.



[Reuse recovered catalyst](#)

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Handling, Storage, and Safety

Proper handling is crucial for maintaining catalyst activity and ensuring safety. [2]

- **Handling Precautions:** Always use appropriate **personal protective equipment (PPE)**, including gloves and safety glasses. Handle the catalyst in a **well-ventilated hood** to avoid inhalation of powder.
- **Storage Conditions:** Store the catalyst in its original container in a **cool, dry place** away from moisture and direct sunlight. For long-term storage, keep it under an inert atmosphere (e.g., argon or nitrogen) at **-20 °C**.
- **Stability and Shelf Life:** The catalyst is stable under ambient conditions for short periods, but it is sensitive to air and moisture over time. The typical shelf life is **up to two years** when stored properly. [2]
- **Incompatibilities:** Avoid contact with strong oxidizing agents and acids.

Troubleshooting Guide

Problem	Potential Cause	Solution
Low Conversion	Catalyst deactivation by air/moisture	Ensure solvents are dry and degassed; use strict inert atmosphere.
	Insufficient catalyst loading	Increase catalyst loading to 2-5 mol%.
Poor Catalyst Recovery	Incomplete precipitation	Use a larger volume of methanol; ensure thorough mixing.
	Fine particle size	Use filter aid during vacuum filtration.
Decreased Activity in Recycled Catalyst	Partial decomposition	Slightly increase reaction time or temperature for subsequent cycles.

Conclusion

Zhan Catalyst-1B is a robust and versatile catalyst that significantly advances olefin metathesis. Its **high activity, selectivity, and unique recyclability** make it an indispensable tool for researchers developing new pharmaceuticals and sustainable polymers. The protocols provided herein offer a reliable foundation for its effective application in the laboratory.

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